

(R,R)-PX20606: A Technical Guide to its Downstream Signaling Pathways

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Compound of Interest

Compound Name: (R,R)-PX20606

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Abstract

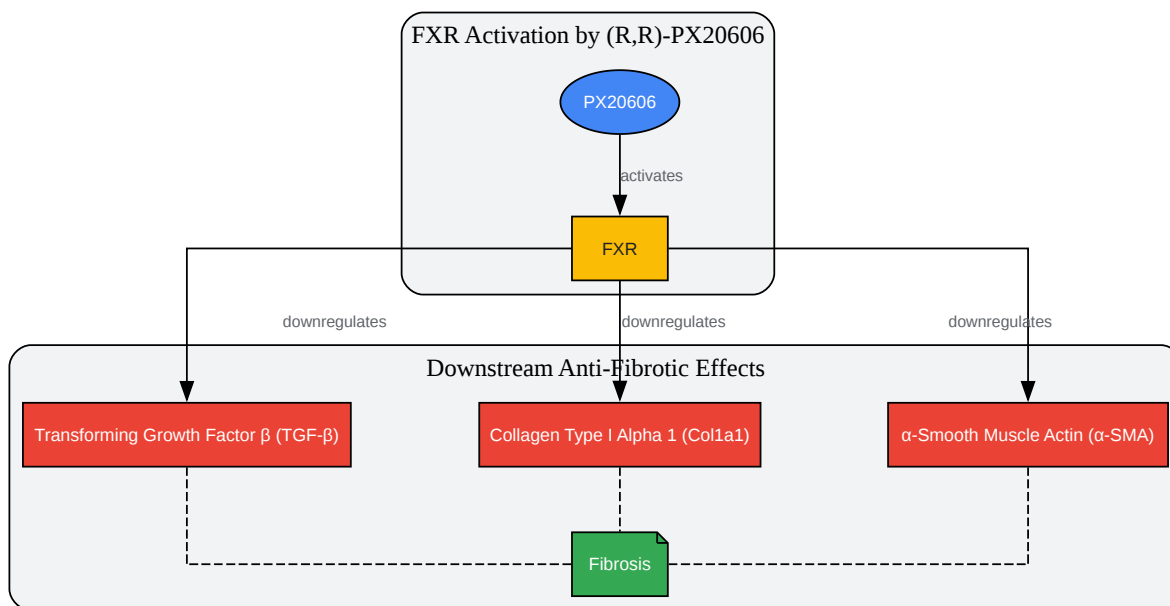
(R,R)-PX20606 is a non-steroidal, selective agonist of the Farnesoid X Receptor (FXR), a key regulator of bile acid, lipid, and glucose metabolism.[1][2] Activation of FXR by **(R,R)-PX20606** triggers a cascade of downstream signaling events that have shown therapeutic potential, particularly in the context of liver diseases such as fibrosis and portal hypertension. This technical guide provides an in-depth overview of the core downstream signaling pathways of **(R,R)-PX20606**, supported by quantitative data from preclinical studies and detailed experimental protocols.

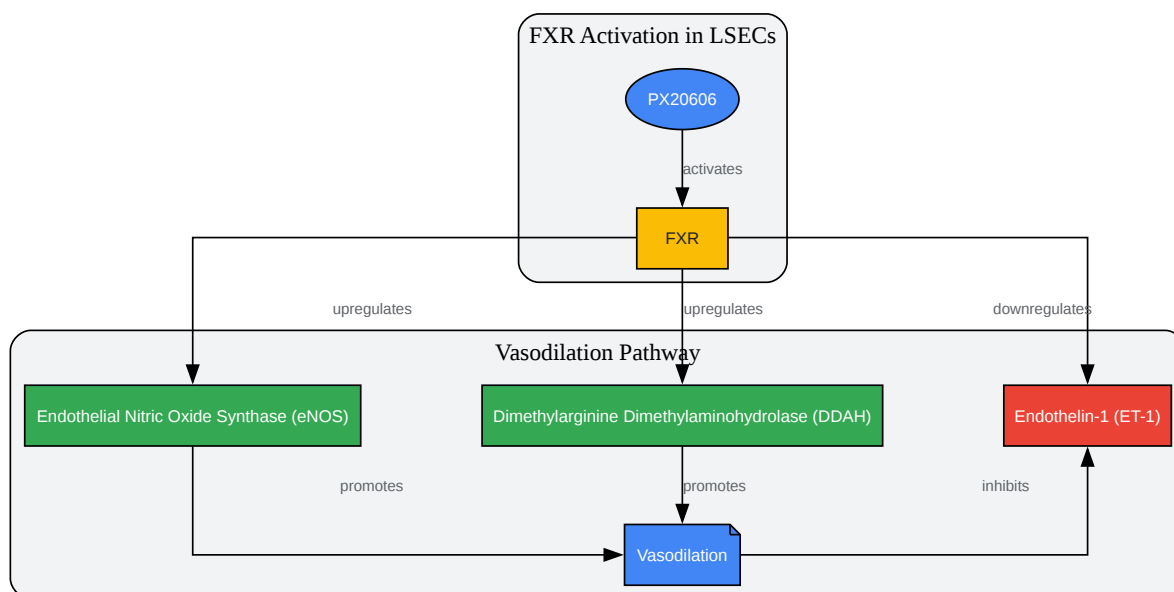
Core Signaling Pathways of (R,R)-PX20606

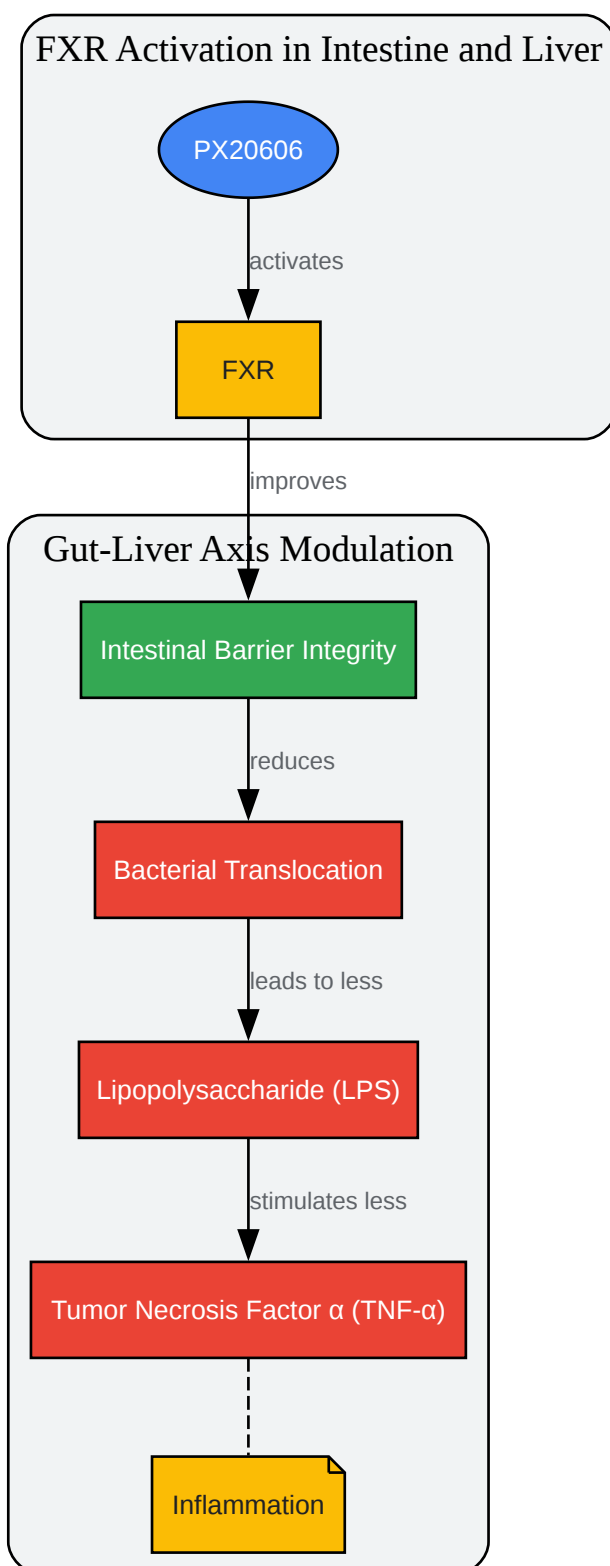
The primary mechanism of action of **(R,R)-PX20606** is the activation of FXR, a nuclear receptor highly expressed in the liver and intestine.[3][4] This activation leads to a multi-faceted downstream response, impacting fibrosis, vascular tone, inflammation, and intestinal barrier integrity.

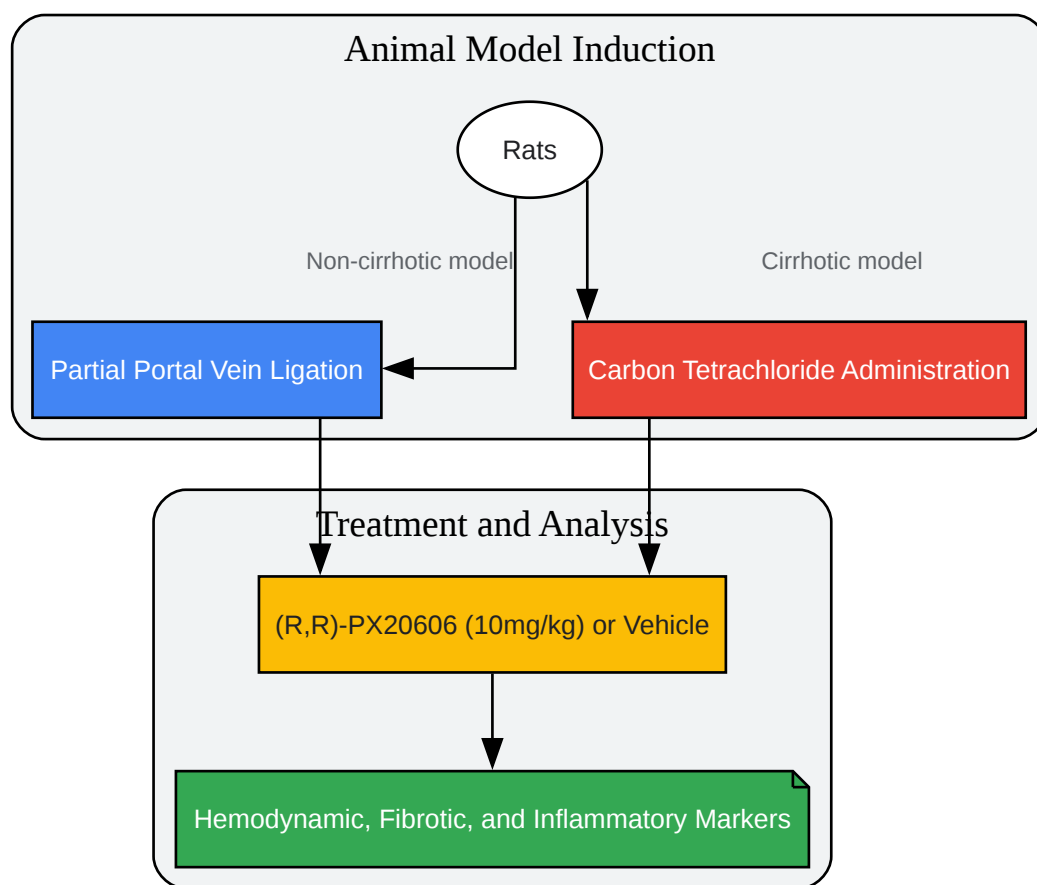
Anti-Fibrotic Pathway

(R,R)-PX20606 demonstrates significant anti-fibrotic effects by modulating the expression of key genes involved in the progression of liver fibrosis. Upon activation by **(R,R)-PX20606**, FXR directly and indirectly regulates the expression of profibrogenic proteins. This leads to a reduction in collagen deposition and overall fibrosis.









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References

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- 2. The FXR agonist PX20606 ameliorates portal hypertension by targeting vascular remodelling and sinusoidal dysfunction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Discovery of farnesoid X receptor and its role in bile acid metabolism - PMC [pmc.ncbi.nlm.nih.gov]
- 4. FXR signaling in the enterohepatic system - PMC [pmc.ncbi.nlm.nih.gov]

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